

Toxicological Monograph: 2-Chlorophenyl Methylcarbamate (CPMC)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chlorophenyl methylcarbamate

CAS No.: 3942-54-9

Cat. No.: B1593966

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Executive Summary & Chemical Identity

2-Chlorophenyl methylcarbamate (CPMC), historically marketed under trade names such as Hopcide or Etrofol, is a broad-spectrum insecticide belonging to the N-methyl carbamate class. While its agricultural use has declined in favor of more selective agents, it remains a critical reference compound in toxicological research for studying reversible acetylcholinesterase (AChE) inhibition and the metabolic fate of chlorinated phenolic derivatives.

This guide provides a deep-dive technical profile for researchers requiring precise mechanistic data, metabolic pathways, and validated experimental protocols for assessing carbamate toxicity.

Physicochemical Properties

Property	Value	Relevance to Toxicology
Molecular Formula	C ₈ H ₈ ClNO ₂	Stoichiometry of metabolic hydrolysis.[1]
Molecular Weight	185.61 g/mol	Calculation of molar dosage for in vitro assays.
Solubility	Soluble in acetone, methanol; sparingly in water.	Requires organic co-solvent (e.g., DMSO/Ethanol) for bioassays; high potential for dermal absorption.
Vapor Pressure	Low (Solid at STP)	Inhalation risk is primarily via particulate/dust rather than vapor.

Molecular Mechanism of Action

The Cholinergic Crisis: Reversible Carbamylation[2]

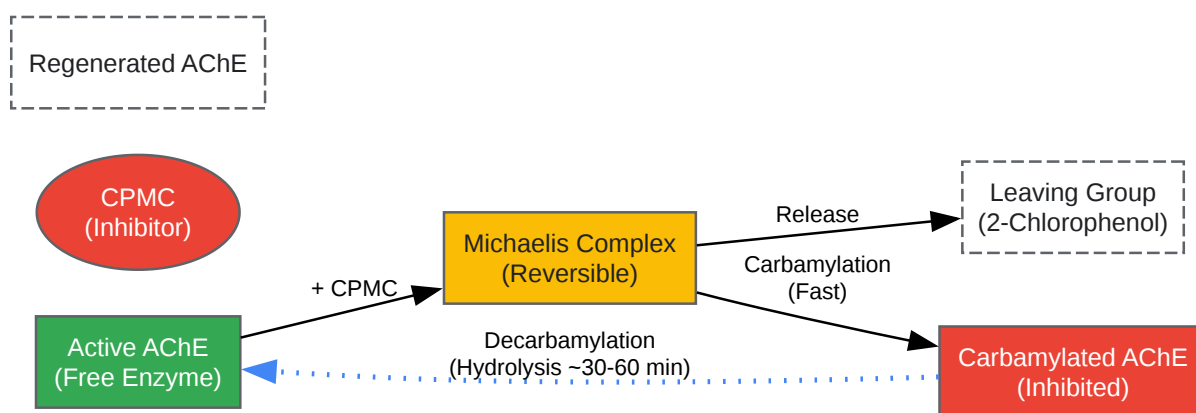
Unlike organophosphates (OPs) which permanently phosphorylate the serine hydroxyl group in the active site of AChE, CPMC induces carbamylation. This forms a carbamylated enzyme complex that is hydrolytically unstable.

Key Mechanistic Differentiators[3]

- **Reversibility:** The carbamyl-enzyme bond hydrolyzes spontaneously (decminutes to hours), regenerating the active enzyme. This contrasts with OPs, which can undergo "aging" (dealkylation) leading to irreversible inhibition.
- **Stoichiometry:** The inhibition follows pseudo-first-order kinetics where one molecule of CPMC carbamylates one active site of AChE, releasing 2-chlorophenol as the leaving group.

Pathway Visualization

The following diagram illustrates the kinetic pathway of AChE inhibition by CPMC compared to acetylcholine hydrolysis.



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Figure 1: Kinetic pathway of Acetylcholinesterase inhibition by CPMC. Note the spontaneous decarbamylation loop (blue dotted line) which distinguishes this from organophosphate toxicity.

ADME Profile (Absorption, Distribution, Metabolism, Excretion)

Understanding the biotransformation of CPMC is essential for interpreting in vivo toxicity data. The rapid metabolism often leads to a discrepancy between high acute toxicity and lower chronic toxicity.

Metabolic Pathway

The primary detoxification route is hydrolytic cleavage of the carbamate ester bond, mediated by carboxylesterases.

- **Hydrolysis:** CPMC is hydrolyzed to 2-chlorophenol (2-CP) and methylamine/CO₂.
- **Conjugation:** The 2-chlorophenol metabolite undergoes Phase II conjugation (glucuronidation or sulfation) in the liver.
- **Excretion:** Conjugated metabolites are rapidly excreted via urine.

Toxicological Insight: The metabolite 2-chlorophenol is itself a toxicant (uncoupler of oxidative phosphorylation), but at the molar equivalents generated from pesticide exposure, the cholinergic effects of the parent compound (CPMC) predominate.

Toxicological Profile

Classification: Moderately Toxic (WHO Class II / EPA Toxicity Category II).

Quantitative Toxicity Data

Note: While specific modern SDS data for "Hopcide" is often redacted or listed as "unavailable" due to market withdrawal, historical data and structural analogs (e.g., Fenobucarb) provide the following established ranges.

Metric	Species	Value (Approximate)	Classification
LD ₅₀ Oral	Rat	150 – 500 mg/kg	Moderate Toxicity
LD ₅₀ Dermal	Rabbit	> 2,000 mg/kg	Low Dermal Toxicity
LC ₅₀ Inhalation	Rat	> 500 mg/m ³ (4h)	Moderate Inhalation Risk

Clinical Manifestations (SLUDGE Syndrome)

Acute exposure triggers muscarinic and nicotinic overstimulation:

- Salivation
- Lacrimation
- Urination^{[3][4]}
- Defecation
- Gastrointestinal distress
- Emesis

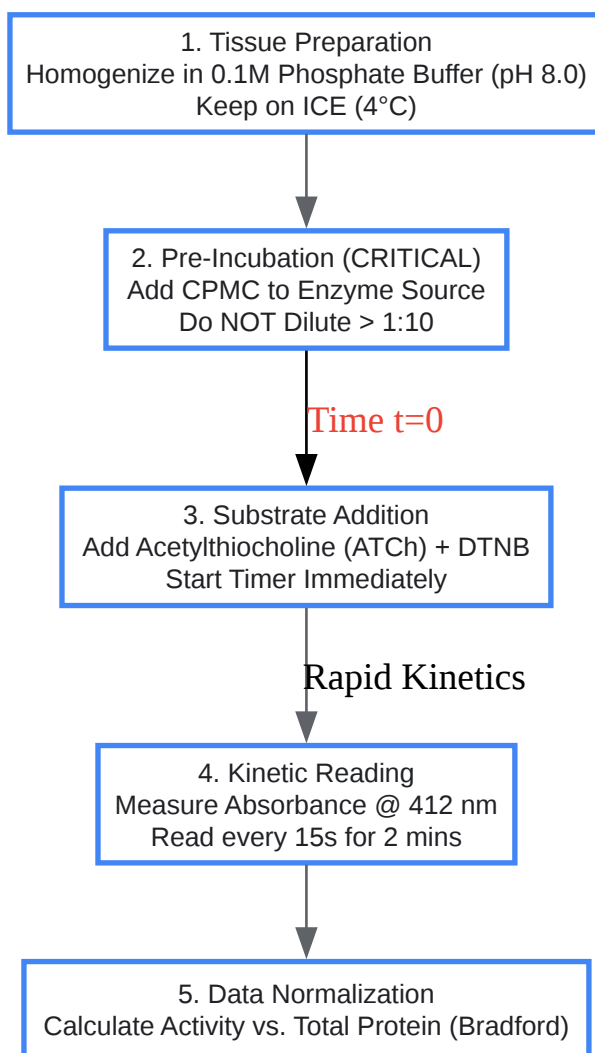
Critical Distinction: Unlike OP poisoning, CPMC-induced symptoms typically resolve within 24 hours due to rapid enzyme regeneration, provided the patient is supported respiratory-wise.

Experimental Protocol: Modified Ellman Assay

Challenge: Standard Ellman assays involve significant dilution of the tissue sample. For carbamates, this dilution lowers the inhibitor concentration, shifting the equilibrium toward decarbamylation (enzyme reactivation) and causing false negatives.

Solution: Use a Modified Ellman Protocol with minimal dilution and rapid read times.

Workflow Diagram



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Figure 2: Modified Ellman Assay workflow specifically designed to prevent carbamate dissociation during analysis.

Step-by-Step Methodology

- Reagent Preparation:
 - Buffer: 0.1 M Sodium Phosphate, pH 8.0.
 - DTNB (Ellman's Reagent): 10 mM in buffer.
 - Substrate: Acetylthiocholine iodide (ATCh), 75 mM in water.
- Sample Preparation:
 - Homogenize tissue (brain/blood) 1:10 (w/v) in cold buffer. Do not dilute further.
 - Keep samples at 4°C to slow spontaneous decarbamylation before the assay starts.
- Assay Reaction:
 - In a microplate, add 20 µL of Tissue Homogenate.
 - Add 150 µL of Buffer + DTNB mixture.
 - Initiate reaction with 20 µL of ATCh.
- Measurement:
 - Immediately read absorbance at 412 nm in kinetic mode for 2–3 minutes.
 - Calculate the slope ($\Delta\text{Abs}/\text{min}$).
- Validation:
 - Run a positive control using a known carbamate (e.g., Physostigmine) to verify the "rapid recovery" phenomenon is minimized.

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- To cite this document: BenchChem. [Toxicological Monograph: 2-Chlorophenyl Methylcarbamate (CPMC)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1593966/docs#toxicological-monograph-2-chlorophenyl-methylcarbamate-cpmc>]

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